

4-O-Demethylisokadsurenin D chemical structure and properties

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B15129710

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An In-depth Technical Guide to 4-O-Demethylisokadsurenin D

Authored for researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical structure, properties, and biological activities of **4-O-Demethylisokadsurenin D**.

Chemical Structure and Properties

4-O-Demethylisokadsurenin D is a naturally occurring lignan. Lignans are a class of polyphenols found in a variety of plants.

Chemical Structure:

The precise three-dimensional arrangement of atoms in **4-O-Demethylisokadsurenin D** is crucial for its biological activity. Its structure has been elucidated using various spectroscopic methods.

Physicochemical Properties:

A summary of the key physicochemical properties of **4-O-Demethylisokadsurenin D** is presented in Table 1. These properties are essential for understanding its behavior in biological systems and for the development of analytical methods and potential drug formulations.

Table 1: Physicochemical Properties of **4-O-Demethylisokadsurenin D**

Property	Value	Source
CAS Number	89104-59-6	[1]
Molecular Formula	C ₂₀ H ₂₂ O ₅	[1]
Molecular Weight	342.39 g/mol	[1]
Appearance	Powder	Vendor Data
SMILES	O=C1--INVALID-LINK---- INVALID-LINK----INVALID- LINK-- [C@@]2(CC=C)C=C1OC	Vendor Data

Note: Detailed experimental data on properties such as melting point, boiling point, and solubility are not readily available in published literature and would require experimental determination.

Biological Activity and Mechanism of Action

4-O-Demethylisokadsurenin D has been isolated from Piper kadsura (Choisy) Ohwi, a plant used in traditional Chinese medicine for treating conditions like asthma and rheumatic arthritis[1][2]. Lignans and neolignans from this plant are known to possess anti-inflammatory properties[2].

While specific studies detailing the comprehensive biological activity and mechanism of action of **4-O-Demethylisokadsurenin D** are limited, research on related lignans from the Piper and Kadsura genera provides insights into its potential therapeutic effects.

Potential Biological Activities:

- **Anti-Inflammatory and Anti-Neuroinflammatory Activity:** Neolignans isolated from Piper kadsura have demonstrated the ability to inhibit nitric oxide (NO) production in LPS-activated microglia cells, suggesting anti-neuroinflammatory potential[3]. Lignans from the related genus Kadsura have also been reported to have anti-inflammatory effects[4].
- **Anti-platelet Aggregation Activity:** Several lignans isolated from Kadsura interior have been shown to inhibit adenosine diphosphate (ADP)-induced platelet aggregation[5].

- Antitumor, Anti-HIV, and Antioxidant Activities: A systematic review of lignans from the genus Kadsura indicates a broad range of biological activities, including antitumor, anti-HIV, and antioxidant effects[4].

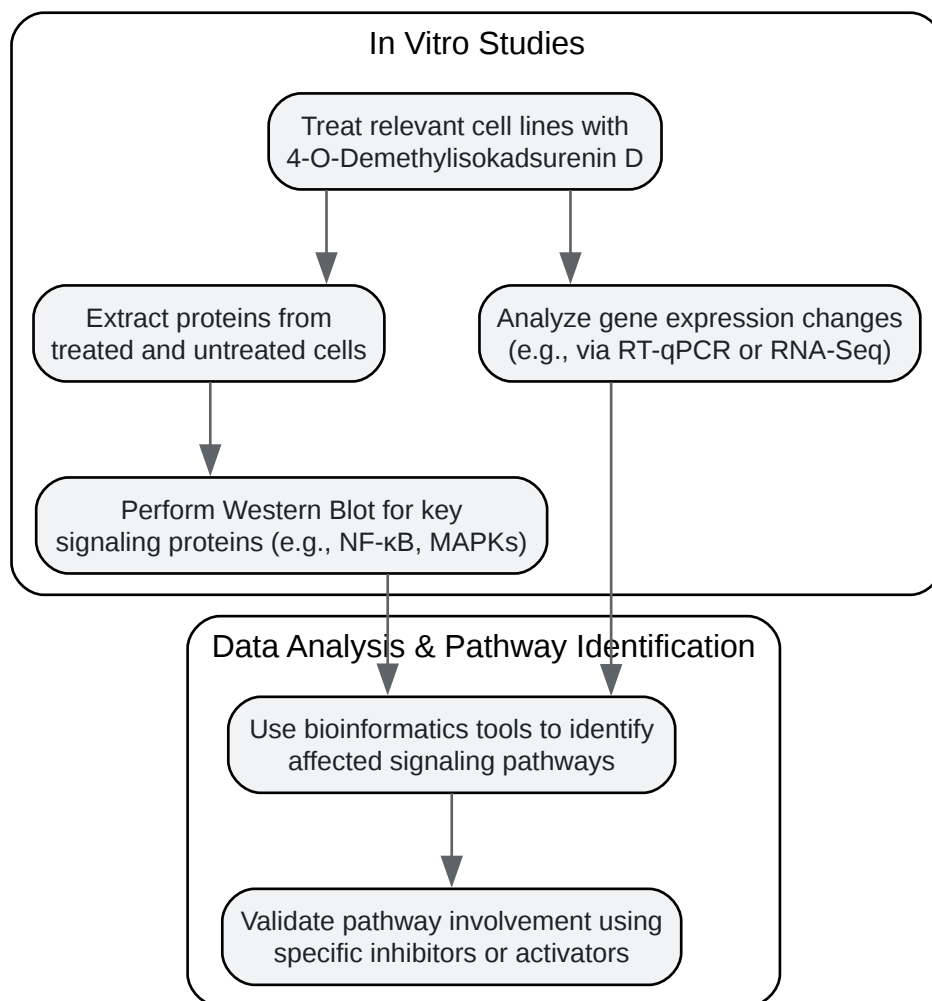
Further research is required to specifically determine the IC₅₀ values and detailed mechanisms of action for **4-O-Demethylisokadsurenin D** across a range of biological assays.

Signaling Pathways

The specific signaling pathways modulated by **4-O-Demethylisokadsurenin D** have not yet been elucidated. However, based on the known activities of related lignans, it may interact with pathways involved in inflammation and cellular proliferation.

A hypothetical workflow for investigating the signaling pathways affected by **4-O-Demethylisokadsurenin D** is presented below.

Hypothetical Workflow for Signaling Pathway Analysis



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Caption: A potential workflow for identifying signaling pathways modulated by **4-O-Demethylisokadsurenin D**.

Experimental Protocols

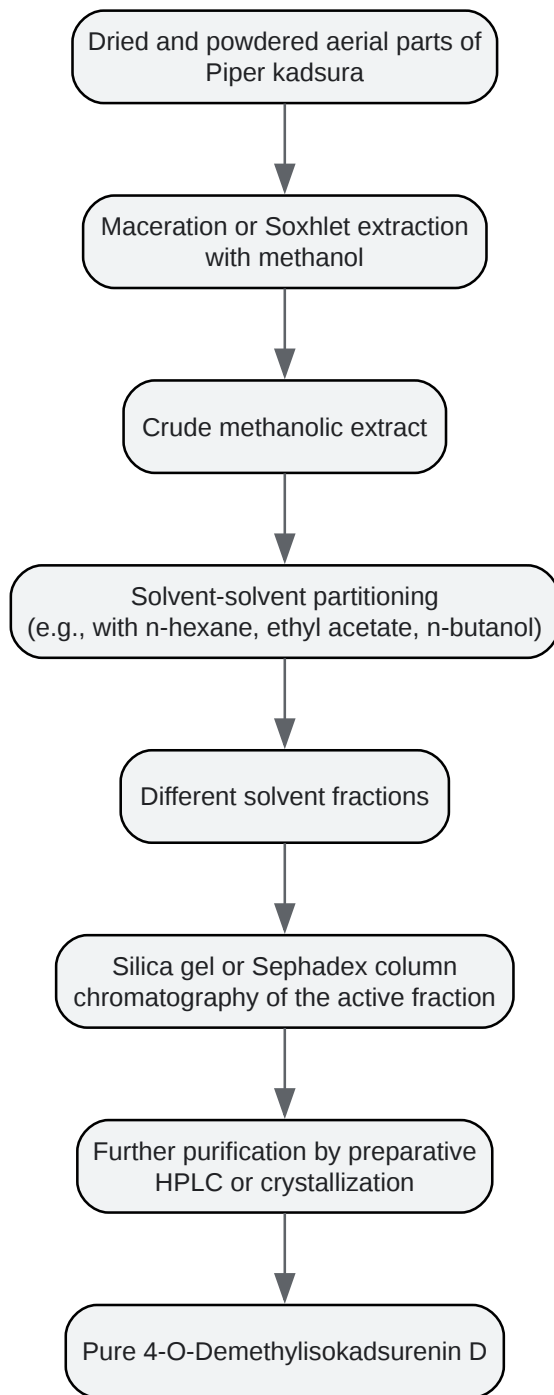
Detailed experimental protocols for the isolation, characterization, and biological evaluation of **4-O-Demethylisokadsurenin D** are not explicitly available in a single comprehensive source.

The following represents a generalized protocol based on standard methods for natural product chemistry.

4.1. Isolation of **4-O-Demethylisokadsurenin D**

The isolation of lignans from plant material typically involves extraction followed by chromatographic separation.

General Isolation Workflow for Lignans

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Caption: A generalized workflow for the isolation of **4-O-Demethylisokadsurenin D** from *Piper kadsura*.

4.2. Structural Elucidation

The structure of the isolated compound is typically determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are used to determine the carbon-hydrogen framework. 2D-NMR techniques (e.g., COSY, HSQC, HMBC) are employed to establish the connectivity of atoms.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Ultraviolet-Visible (UV) Spectroscopy: To identify chromophoric systems.

4.3. Biological Assays

To evaluate the biological activity of **4-O-Demethylisokadsurenin D**, a variety of in vitro assays can be employed.

Example: Anti-inflammatory Activity Assay (Nitric Oxide Inhibition)

- Cell Culture: Culture murine macrophage cells (e.g., RAW 264.7) in appropriate media.
- Cell Seeding: Seed the cells in 96-well plates at a suitable density and allow them to adhere overnight.
- Treatment: Pre-treat the cells with various concentrations of **4-O-Demethylisokadsurenin D** for 1 hour.
- Stimulation: Stimulate the cells with lipopolysaccharide (LPS) to induce an inflammatory response.
- Incubation: Incubate the plates for 24 hours.

- **Nitrite Measurement:** Measure the amount of nitric oxide produced by the cells by quantifying the accumulation of its stable metabolite, nitrite, in the culture supernatant using the Griess reagent.
- **Data Analysis:** Calculate the percentage of nitric oxide inhibition and determine the IC₅₀ value.

Conclusion and Future Directions

4-O-Demethylisokadsurenin D is a lignan with potential biological activities, particularly in the area of inflammation. However, there is a significant need for further research to fully characterize its physicochemical properties, elucidate its specific mechanisms of action and modulated signaling pathways, and establish detailed protocols for its study. Future investigations should focus on the total synthesis of the compound to ensure a reliable supply for comprehensive biological evaluation, including in vivo studies to assess its therapeutic potential.

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